

# Technical Guide to the Health and Safety of 4,4'-Azoxyanisole

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the health and safety information for the handling of **4,4'-Azoxyanisole** (CAS No. 1562-94-3). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the potential hazards and the necessary precautions.

## **Chemical and Physical Properties**

**4,4'-Azoxyanisole** is a bright yellow crystalline powder.[1] It is important to be aware of its physical and chemical properties to handle it safely.



Property	Value
Synonyms	Diazene, Bis(4-Methoxyphenyl)-, 1-Oxide; 4,4'- Dimethoxyazoxybenzene[1]
Molecular Formula	C14H14N2O3[1]
Molecular Weight	258.27 g/mol [1]
Appearance	Bright yellow crystalline powder[1]
Odor	Odorless[1]
Melting Point	117-119 °C[2][3]
Boiling Point	401.53 °C (estimate)[2][4]
Flash Point	206.6 °C[2]
Solubility	Insoluble in water[1][3]
Density	1.14 g/cm³[2]

## **Hazard Identification and Toxicological Information**

**4,4'-Azoxyanisole** is classified as a flammable solid and is harmful if swallowed, inhaled, or absorbed through the skin.[1] It may cause irritation to the eyes, skin, respiratory tract, and digestive tract.[1] The toxicological properties of this material have not been fully investigated. [1]

### **Emergency Overview:**

- Warning! Flammable solid.[1]
- Harmful if swallowed, inhaled, or absorbed through the skin.[1]
- May cause eye and skin irritation.[1]
- May cause respiratory and digestive tract irritation.[1]

### Potential Health Effects:



- Eye Contact: May cause eye irritation.[1]
- Skin Contact: May cause skin irritation. Harmful if absorbed through the skin.[1]
- Ingestion: Harmful if swallowed. May cause irritation of the digestive tract, nausea, vomiting, and abdominal pain.
- Inhalation: Harmful if inhaled. May cause respiratory tract irritation.
- Chronic Effects: No information found.[1]

## **Quantitative Toxicity Data**

Specific quantitative toxicity data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **4,4'-Azoxyanisole** are not readily available in the public domain. Multiple safety data sheets indicate that the toxicological properties have not been fully investigated.[1]

Toxicity Data	Value	Species	Route
LD50	Not available	-	Oral
LD50	Not available	-	Dermal
LC50	Not available	-	Inhalation

## **Experimental Protocols for Toxicity Testing**

While specific studies on **4,4'-Azoxyanisole** are not detailed in the available literature, the following are summaries of standard OECD (Organisation for Economic Co-operation and Development) guidelines for assessing the toxicity of chemical substances. These protocols would be the basis for any formal toxicological evaluation.

## **Acute Oral Toxicity (Based on OECD Guideline 401)**

This test provides information on health hazards likely to arise from a single oral exposure to a substance.

Animal Selection: Healthy, young adult rats are typically used.



- Housing and Fasting: Animals are housed in suitable cages and fasted overnight before administration of the test substance.[5]
- Dose Administration: The test substance is administered in a single dose by gavage.[5] If a single dose is not possible, it can be given in smaller fractions over a period not exceeding 24 hours.[5]
- Observation Period: Animals are observed for at least 14 days. All signs of toxicity, including changes in skin and fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic and central nervous system, and somatomotor activity and behavior patterns are recorded.
- Data Analysis: The LD50 is calculated from the number of animal deaths within the observation period.

# Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test assesses the potential of a substance to cause skin irritation or corrosion.

- Animal Selection: Healthy, young adult albino rabbits are used.
- Test Area Preparation: The fur on the animal's back is clipped approximately 24 hours before the test.
- Application: A small amount (0.5 mL for liquids or 0.5 g for solids) of the test substance is applied to a small area of the skin and covered with a gauze patch.[6]
- Exposure Period: The exposure period is typically 4 hours.[6]
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The observation period may extend up to 14 days to assess the reversibility of any effects.[6]
- Scoring: The severity of the skin reactions is scored and recorded.



# Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion.

- Animal Selection: Healthy, adult albino rabbits are used.
- Application: A single dose of the test substance is applied into the conjunctival sac of one
  eye of each animal.[2] The other eye remains untreated and serves as a control.[2]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[2] The cornea, iris, and conjunctivae are evaluated for any lesions.
- Scoring: The severity of ocular reactions is scored and recorded. The reversibility of any lesions is also assessed.[2]

## Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety in the laboratory.

### Handling:

- Wash hands thoroughly after handling.[1]
- Use with adequate ventilation.[1]
- Minimize dust generation and accumulation.[1]
- Avoid contact with eyes, skin, and clothing.[1]
- Keep container tightly closed.[1]
- Keep away from heat, sparks, and flame.[1]

#### Storage:

Store in a tightly closed container.[1]



- Store in a cool, dry, well-ventilated area away from incompatible substances.[1]
- Keep away from sources of ignition.[1]

# **Exposure Controls and Personal Protective Equipment (PPE)**

Engineering controls and personal protective equipment are essential to prevent exposure to **4,4'-Azoxyanisole**.

Control Measure	Recommendation
Engineering Controls	Use in a well-ventilated area. A fume hood is recommended.
Eye/Face Protection	Wear appropriate chemical safety goggles.[1]
Skin Protection	Wear appropriate protective gloves and a lab coat.[1]
Respiratory Protection	A NIOSH-approved respirator should be worn if dust is generated.[1]

## **First Aid and Emergency Procedures**

In case of exposure or emergency, follow these first aid measures and seek medical attention.

### **First Aid Measures**



Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes.[1]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.  [1]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of milk or water.[1]
Inhalation	Remove from exposure to fresh air immediately.  If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[1]

## **Fire Fighting Measures**

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcoholresistant foam.
- Firefighting Procedures: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

### **Accidental Release Measures**

- Personal Precautions: Wear appropriate personal protective equipment.
- Spill Cleanup: Vacuum or sweep up the material and place it into a suitable disposal container.[1] Avoid generating dust.[1] Remove all sources of ignition.[1]

## **Visualized Safety Workflows**

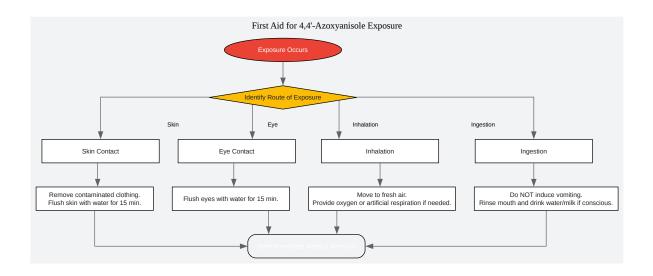
The following diagrams illustrate key safety procedures for handling **4,4'-Azoxyanisole**.





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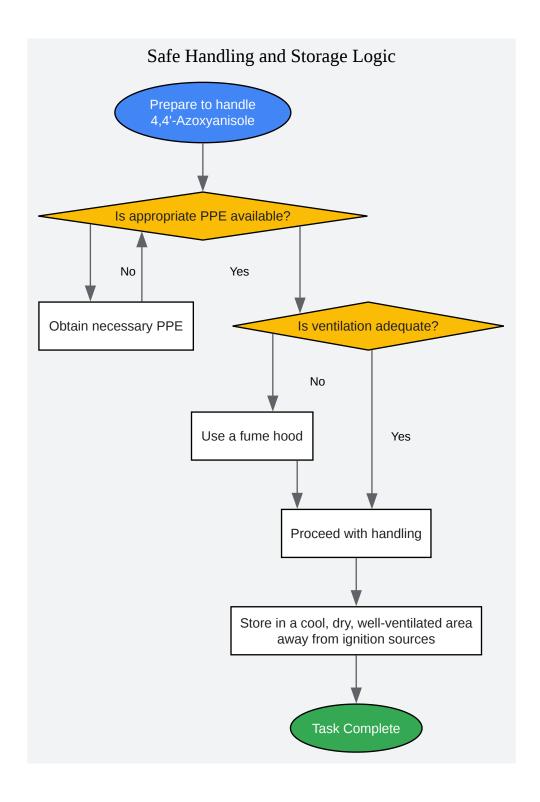
Caption: Workflow for responding to an accidental spill of **4,4'-Azoxyanisole**.



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Caption: Decision-making process for first aid following exposure to **4,4'-Azoxyanisole**.





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Caption: Logical steps for the safe handling and storage of **4,4'-Azoxyanisole**.



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